

Physical properties like boiling point and density

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Compound of Interest

Compound Name: 2,6-Difluoro-4-(methylthio)benzaldehyde

CAS No.: 1428234-70-1

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Executive Summary

In pharmaceutical sciences and chemical engineering, physical properties such as boiling point and density are not merely static data points; they are macroscopic manifestations of microscopic intermolecular forces (IMFs). For the drug development professional, understanding these properties is critical for process safety (flash points, vapor pressure), synthesis optimization (solvent selection, reflux temperatures), and formulation stability (stratification, specific gravity).

This whitepaper moves beyond basic definitions to explore the thermodynamic underpinnings, high-precision measurement protocols, and data interpretation strategies required for rigorous Active Pharmaceutical Ingredient (API) and solvent characterization.

Section 1: The Thermodynamic Basis of Physical Constants

To control a substance, one must understand the forces holding it together. Boiling point and density are governed by the strength and directionality of Intermolecular Forces (IMFs) and the efficiency of molecular packing.

Boiling Point: The Overcoming of Cohesion

The boiling point (BP) is the temperature at which the vapor pressure of a liquid equals the external pressure surrounding the liquid. Thermodynamically, this represents the energy threshold required to overcome the enthalpy of vaporization ().

- **Van der Waals Forces:** In non-polar solvents (e.g., Hexane), BP is determined by surface area and polarizability.
- **Dipole-Dipole & Hydrogen Bonding:** In polar protic solvents (e.g., Water, Ethanol), the energy required to break H-bonds significantly elevates BP relative to molecular weight.

Critical Insight for Process Scale-up: In drug isolation, high boiling points can be detrimental. APIs often degrade thermally. Therefore, the relationship between BP and pressure (Clausius-Clapeyron relation) is vital. Reducing pressure via vacuum distillation lowers the BP, preserving API integrity.

Density: Mass Distribution and Packing Efficiency

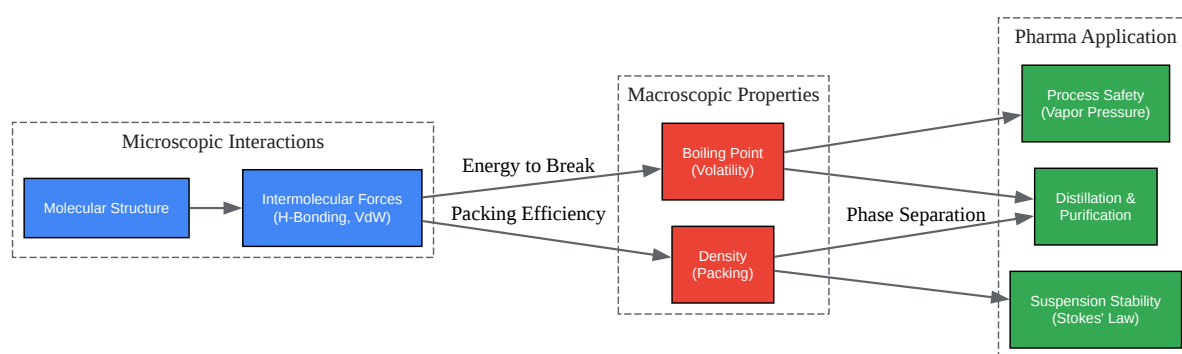
Density () is a function of molecular mass and volume, but volume is temperature-dependent.

In liquid formulations, density dictates:

- **Phase Separation:** In liquid-liquid extraction (work-up), density differences drive layer stratification.
- **Suspension Stability:** According to Stokes' Law, the sedimentation rate of a suspension is proportional to the density difference between the particle and the medium.

Section 2: Visualization of Physicochemical Interactions

The following diagram illustrates the cascade from molecular structure to macroscopic physical properties and their downstream applications in pharma.



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Figure 1: The causal pathway from molecular structure to pharmaceutical process application.

Section 3: Comparative Data of Common Pharmaceutical Solvents

The table below highlights the non-linear relationship between molecular weight (MW) and boiling point, driven by IMFs. Note the contrast between Diethyl Ether and Water.

Solvent	MW (g/mol)	Boiling Point (°C)	Density (g/mL at 20°C)	Dominant IMF	Application Context
Diethyl Ether	74.12	34.6	0.713	Dispersion	Low BP allows easy removal; high flammability risk.
Dichloromethane (DCM)	84.93	39.6	1.325	Dipole-Dipole	High density facilitates bottom-layer extraction.
Acetone	58.08	56.0	0.784	Dipole-Dipole	Common cleaning solvent; miscible with water.
Ethanol	46.07	78.4	0.789	H-Bonding	Green solvent; forms azeotropes with water.
Water	18.02	100.0	0.998	Strong H-Bonding	Universal solvent; high heat capacity.
DMSO	78.13	189.0	1.100	Dipole-Dipole	High BP makes removal difficult (requires lyophilization)

Section 4: Advanced Experimental Protocols

To ensure data integrity suitable for regulatory submission (e.g., FDA NDA), measurements must adhere to validated standards such as OECD or USP guidelines.

Protocol A: High-Precision Density Measurement (Oscillating U-Tube)

Standard: ASTM D4052 / USP <841>

Principle: The sample is introduced into a U-shaped borosilicate glass tube that is electronically excited to oscillate at its characteristic frequency. The frequency changes inversely with the mass (density) of the fluid.

Workflow:

- Calibration: Perform air/water check. The device measures the period of oscillation for dry air and ultra-pure water at 20.00°C.
- Viscosity Correction: If the sample is viscous (>100 mPa·s), enable viscosity correction algorithms to account for damping effects on the oscillation.
- Injection: Inject 2 mL of sample using a Luer-lock syringe. Crucial: Ensure no micro-bubbles are present. Bubbles lower the apparent density, leading to false pass/fail results.
- Equilibration: Allow the Peltier thermostat to stabilize the sample to 20.00°C ± 0.01°C.
- Measurement: Record density to 4 decimal places (e.g., 0.7893 g/cm³).

Protocol B: Boiling Point Determination via Ebulliometry

Standard: OECD Guideline 103

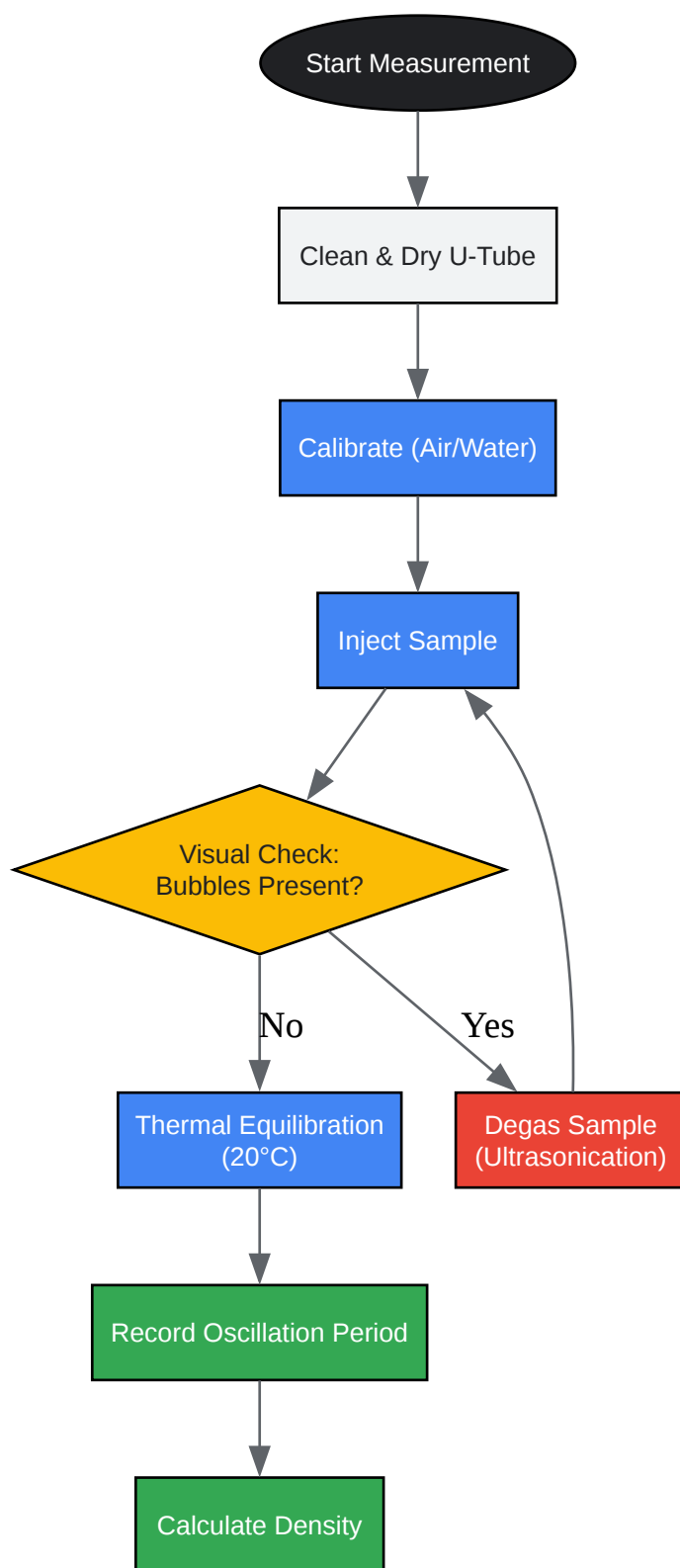
Principle: Measuring the equilibrium temperature between the liquid and vapor phases at a controlled pressure.

Workflow:

- Setup: Use an ebulliometer or a specialized melting point apparatus with boiling point capillaries (Siwoloboff method) for small samples.
- Sample Loading: Introduce the liquid into the sample tube. For the Siwoloboff method, insert a capillary tube sealed at the top, open end down, into the liquid.
- Heating: Apply a heating ramp of 1°C/min near the expected boiling point.
- Observation:
 - Onset: A rapid stream of bubbles emerges from the capillary (vapor pressure > atmospheric pressure).
 - Endpoint: Stop heating. The moment liquid is sucked back into the capillary (vapor pressure < atmospheric pressure) is the true boiling point.
- Barometric Correction: Measure ambient pressure. Correct the observed BP to standard pressure (101.3 kPa) using the Sidney-Young equation.

Section 5: Logic Flow for Density Measurement

The following diagram details the decision-making process for obtaining a valid density reading, emphasizing error handling (bubble detection).



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Figure 2: Validated workflow for oscillating U-tube density measurement.

Section 6: Strategic Implications in Drug Development

Solvent Selection and Genotoxic Impurities

The boiling point is a critical factor in removing Class 1 and Class 2 solvents (ICH Q3C guidelines).

- Scenario: Using 1,4-Dioxane (BP 101°C) in the final step.
- Risk: High BP makes it difficult to remove to compliant levels (<380 ppm) without thermal stress to the API.
- Solution: Substitute with a lower BP equivalent or utilize azeotropic distillation.

Polymorph Density Screening

Density is the "gold standard" check for polymorphism. Different crystal lattices pack differently.

- True Density: Measured via Helium Pycnometry.
- Insight: If Batch A has a density of 1.45 g/cm³ and Batch B is 1.42 g/cm³, they likely contain different polymorphs or varying degrees of crystallinity, affecting dissolution rates and bioavailability.

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